

degradation of (S)-BAY-293 in experimental conditions

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Compound of Interest

Compound Name: (S)-BAY-293

Cat. No.: B605931

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Technical Support Center: (S)-BAY-293

Welcome to the technical support center for **(S)-BAY-293**. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting common issues and answering frequently asked questions related to the experimental use of **(S)-BAY-293**, with a focus on its stability and degradation.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **(S)-BAY-293**?

A1: For long-term storage, **(S)-BAY-293** powder should be stored at -20°C, where it is stable for at least four years. Stock solutions in DMSO can be stored at -80°C for up to one year or at -20°C for up to one month. To avoid repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into smaller volumes.

Q2: What are the recommended solvents for dissolving **(S)-BAY-293**?

A2: **(S)-BAY-293** is soluble in DMSO (≥ 57.3 mg/mL) and ethanol (≥ 24 mg/mL). It is practically insoluble in water. For cell-based assays, it is common to prepare a concentrated stock solution in DMSO and then dilute it in the aqueous culture medium.

Q3: Is **(S)-BAY-293** sensitive to light?

A3: While specific photostability data for **(S)-BAY-293** is not available, many small molecule inhibitors can be light-sensitive. As a general precaution, it is recommended to protect solutions of **(S)-BAY-293** from direct light exposure by using amber vials or wrapping containers in foil, especially during long-term storage and experiments. Studies on other quinazoline derivatives have shown that normal room lighting can influence their spectral properties, indicating potential instability.

Q4: What is the general stability of **(S)-BAY-293** in aqueous solutions at different pH values?

A4: Specific pH stability data for **(S)-BAY-293** is not publicly available. However, quinazoline derivatives are generally reported to be stable in cold, dilute acidic, and alkaline solutions but may degrade upon boiling. It is advisable to prepare fresh aqueous working solutions daily from a frozen DMSO stock. If experiments require incubation for extended periods, the stability of **(S)-BAY-293** in the specific buffer system and pH should be validated.

Q5: How does **(S)-BAY-293** inhibit the KRAS signaling pathway?

A5: **(S)-BAY-293** is the active R-enantiomer that potently inhibits the interaction between Son of Sevenless 1 (SOS1) and KRAS with an IC₅₀ of 21 nM. SOS1 is a guanine nucleotide exchange factor (GEF) that facilitates the exchange of GDP for GTP on RAS, leading to its activation. By disrupting the KRAS-SOS1 interaction, **(S)-BAY-293** prevents RAS activation and subsequently inhibits downstream signaling through the RAS-RAF-MEK-ERK pathway.

Data Presentation

Table 1: Solubility and Storage of **(S)-BAY-293**

| Parameter | Value | Reference

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